

How to prepare NVP-DFF332 stock solution for experiments

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Compound of Interest

Compound Name: NVP-DFF332

Cat. No.: B12399616

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Application Notes and Protocols for NVP-BEZ235

Topic: Preparation of NVP-BEZ235 Stock Solution for Experimental Use

Audience: Researchers, scientists, and drug development professionals.

Introduction

NVP-BEZ235, also known as Dactolisib, is a potent and selective dual inhibitor of phosphatidylinositol 3-kinase (PI3K) and mammalian target of rapamycin (mTOR).[1][2][3] By targeting key components of the PI3K/Akt/mTOR signaling pathway, NVP-BEZ235 serves as a critical tool in cancer research and drug development to investigate cell proliferation, survival, and metabolism.[4] Proper preparation of NVP-BEZ235 stock solutions is crucial for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of NVP-BEZ235 stock solutions.

Physicochemical Properties

A summary of the key physicochemical properties of NVP-BEZ235 is presented in the table below.

Property	Value	Reference
Synonyms	BEZ235, Dactolisib	[2]
Molecular Formula	C ₃₀ H ₂₃ N ₅ O	[5]
Molecular Weight	469.54 g/mol	[5][6]
Appearance	White to light yellow crystalline solid	[7][8]
Purity	>98%	
CAS Number	915019-65-7	[6]

Solubility Data

The solubility of NVP-BEZ235 in various common laboratory solvents is crucial for the preparation of stock solutions. It is important to note that NVP-BEZ235 is practically insoluble in water and ethanol.[6]

Solvent	Solubility	Notes	Reference
DMSO	Up to 9 mg/mL (~19.16 mM)	Use fresh, moisture-free DMSO as absorbed moisture can reduce solubility.	[1]
DMF	Up to 18 mg/mL (~38.33 mM) with warming	Warming to 75°C for 5 minutes may be required to fully dissolve.	[6][8]
Water	Insoluble	-	[8]
Ethanol	Insoluble	-	[6]

Experimental Protocol: Preparation of a 10 mM NVP-BEZ235 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of NVP-BEZ235 in dimethyl sulfoxide (DMSO).

Materials:

- NVP-BEZ235 powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Water bath or heat block

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.
- **Pre-warm NVP-BEZ235:** Before opening, allow the vial of NVP-BEZ235 powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial upon opening.
- **Calculate Required Mass:** To prepare a 10 mM stock solution, calculate the mass of NVP-BEZ235 required. The molecular weight of NVP-BEZ235 is 469.54 g/mol .
 - For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution, you will need:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 469.54 \text{ g/mol} = 0.0046954 \text{ g} = 4.70 \text{ mg}$
- **Weighing:** Carefully weigh out 4.70 mg of NVP-BEZ235 powder and place it into a sterile microcentrifuge tube.

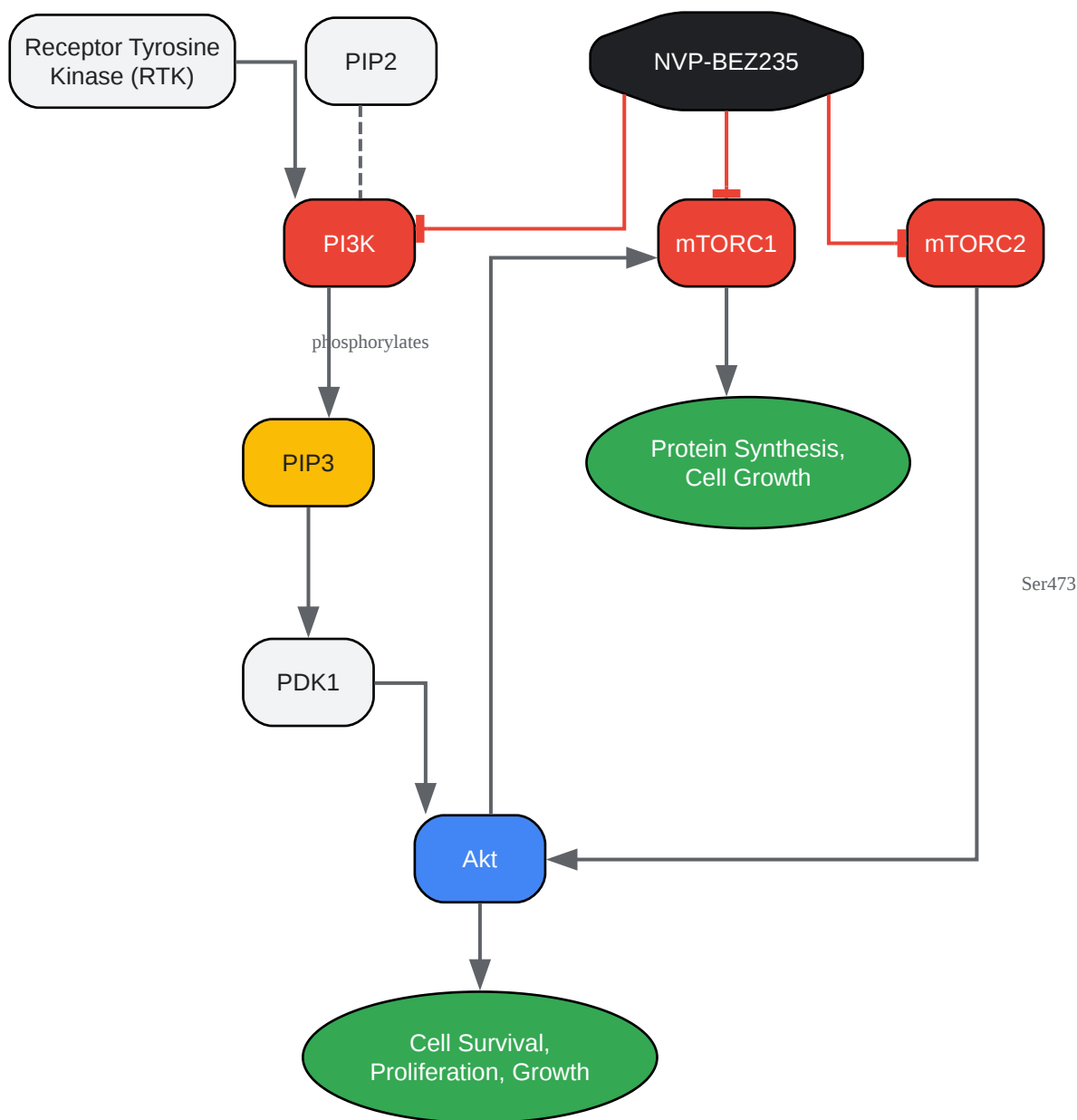
- Solvent Addition: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the NVP-BEZ235 powder.
- Dissolution:
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to dissolve the compound.
 - If the compound does not fully dissolve, gentle warming in a 37°C water bath for 5-10 minutes can aid in dissolution.[9] Intermittently vortex the solution during warming.
- Aliquotting: Once the NVP-BEZ235 is completely dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Storage:
 - Store the aliquots at -20°C for short-term storage (up to 1 year).[10]
 - For long-term storage, it is recommended to store the aliquots at -80°C.[10]
 - Protect the stock solution from light.

Working Concentrations:

The typical working concentration of NVP-BEZ235 in cell culture experiments ranges from 5 nM to 500 nM for treatment durations of 2 to 24 hours.[6] The optimal concentration and duration should be determined empirically for each cell line and experimental setup.

Signaling Pathway Targeted by NVP-BEZ235

NVP-BEZ235 is a dual inhibitor of the PI3K/mTOR signaling pathway, which is a central regulator of cell growth, proliferation, and survival. The following diagram illustrates the key components of this pathway and the points of inhibition by NVP-BEZ235.

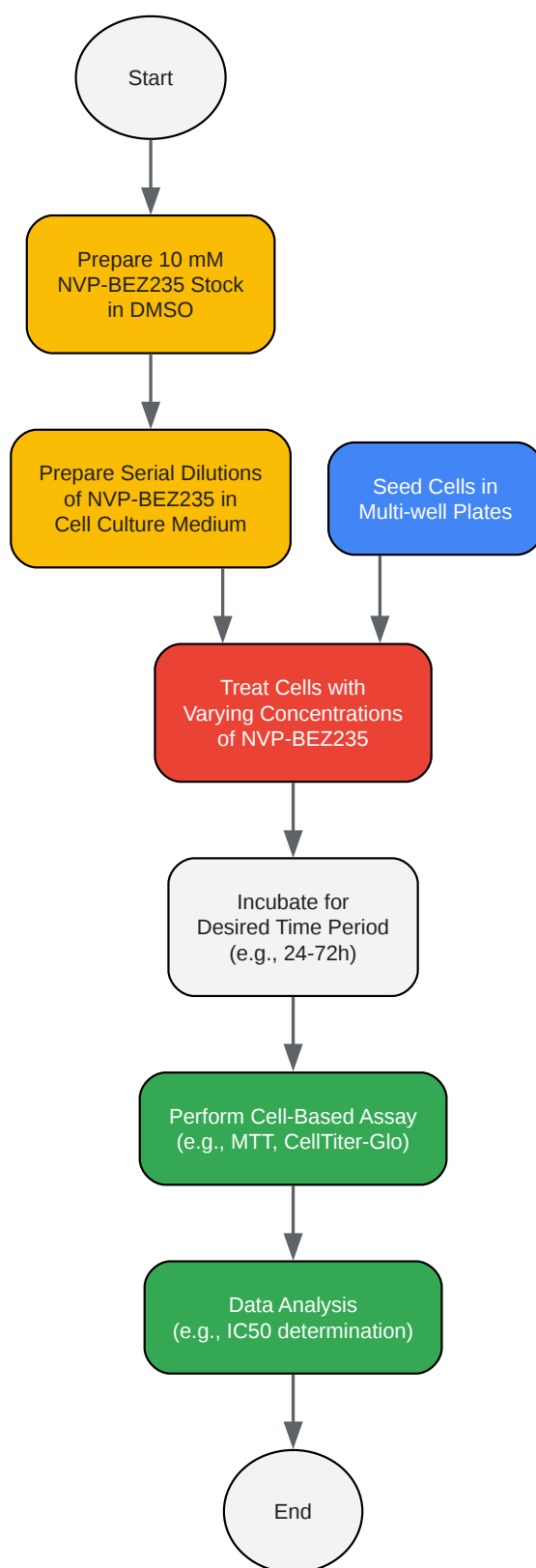


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Caption: PI3K/mTOR signaling pathway with NVP-BEZ235 inhibition points.

Experimental Workflow for Cell-Based Assays

The following diagram outlines a typical workflow for utilizing the NVP-BEZ235 stock solution in a cell-based experiment, such as a cell viability assay.



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Caption: General workflow for a cell-based assay using NVP-BE235.

Conclusion

The accurate preparation of NVP-BEZ235 stock solutions is fundamental to achieving reliable and reproducible results in preclinical research. By following the detailed protocols and considering the physicochemical properties outlined in these application notes, researchers can confidently utilize NVP-BEZ235 to investigate the PI3K/mTOR signaling pathway and its role in various cellular processes. Always refer to the manufacturer's specific instructions and safety data sheets for handling chemical reagents.

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